

Application Notes and Protocols for R079 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: R079

Cat. No.: B12379753

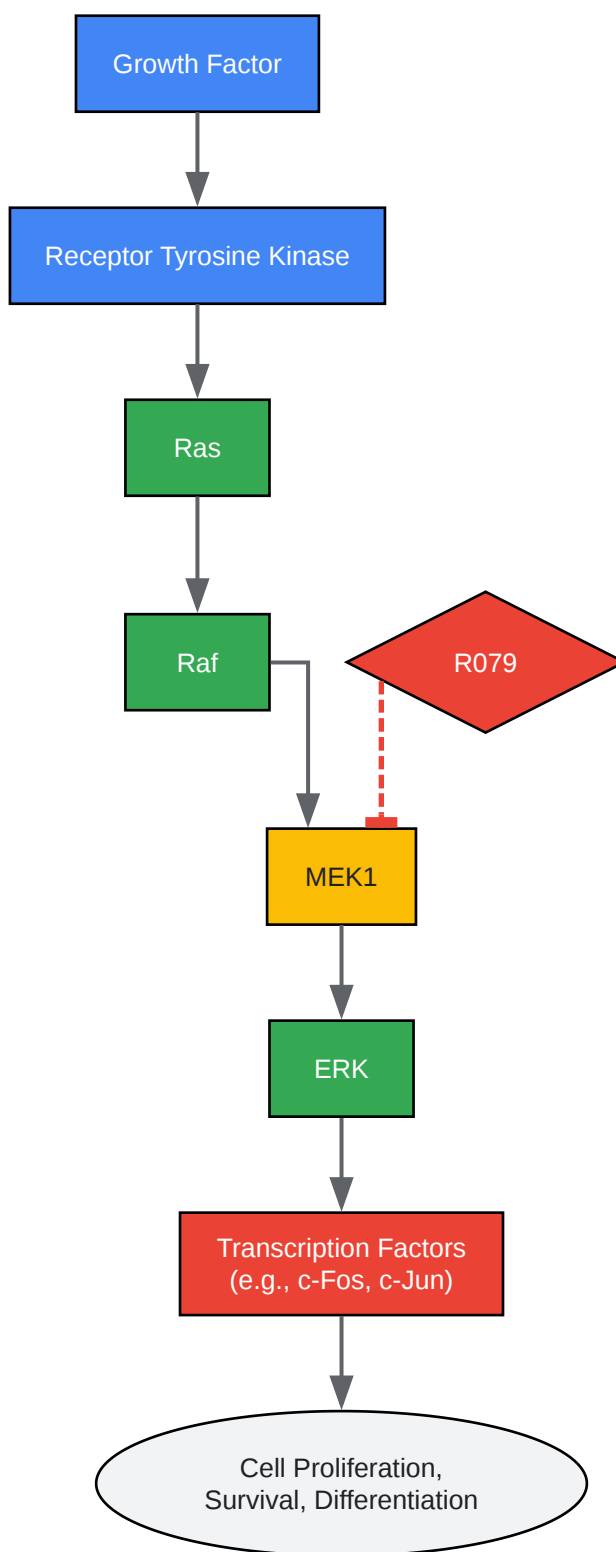
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Introduction

R079 is a potent and selective small molecule inhibitor of MEK1, a key protein kinase in the MAPK/ERK signaling pathway. This pathway is a critical regulator of cell proliferation, differentiation, and survival, and its dysregulation is implicated in various cancers. These application notes provide a comprehensive overview and detailed protocols for the use of **R079** in high-throughput screening (HTS) assays to identify and characterize modulators of the MAPK/ERK pathway.

Signaling Pathway

The Ras-Raf-MEK-ERK cascade is a well-characterized signaling pathway that transmits extracellular signals to the nucleus, leading to the regulation of gene expression. **R079** exerts its inhibitory effect by binding to MEK1, preventing the phosphorylation and subsequent activation of ERK1/2.



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Caption: The MAPK/ERK signaling pathway and the inhibitory action of **R079** on MEK1.

High-Throughput Screening (HTS) Assays

A variety of HTS assays can be employed to identify and profile inhibitors of the MEK1 kinase. Below are summaries of common assay formats and representative data for **R079**.

Biochemical Assays

Biochemical assays utilize purified, recombinant enzymes to directly measure the inhibitory activity of compounds on MEK1.

Table 1: Biochemical Assay Data for **R079**

Assay Type	Target	Substrate	R079 IC50 (nM)	Z'-factor
LanthaScreen™ Eu Kinase Binding Assay	MEK1 (inactive)	Kinase Tracer	15 ± 3	0.85
Homogeneous Time-Resolved Fluorescence (HTRF®)	MEK1 (active)	Inactive ERK1	25 ± 5	0.78
ADP-Glo™ Kinase Assay	MEK1 (active)	Inactive ERK1	22 ± 4	0.82

Cell-Based Assays

Cell-based assays measure the downstream effects of MEK1 inhibition in a cellular context, providing more physiologically relevant data.

Table 2: Cell-Based Assay Data for **R079**

Assay Type	Cell Line	Endpoint Measured	R079 IC50 (nM)	Z'-factor
Phospho-ERK1/2 AlphaLISA®	HeLa	p-ERK1/2 levels	50 ± 10	0.75
Cell Proliferation Assay (CellTiter-Glo®)	A375 (BRAF V600E mutant)	ATP levels (viability)	80 ± 15	0.88
Reporter Gene Assay (AP-1)	HEK293	Luciferase activity	65 ± 12	0.81

Experimental Protocols

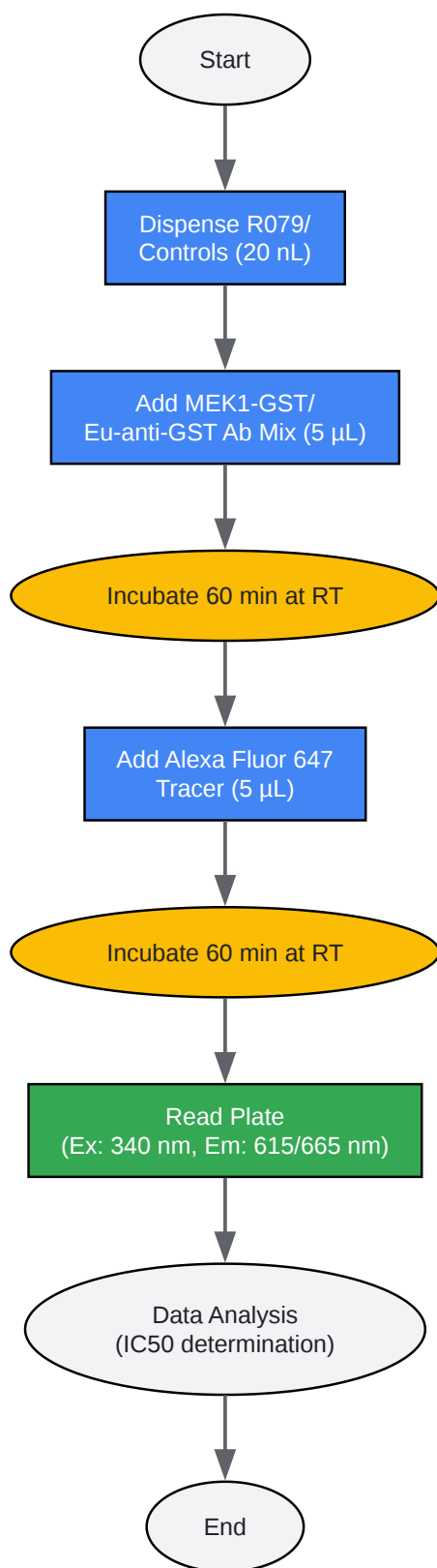
Protocol 1: MEK1 LanthaScreen™ Eu Kinase Binding Assay

This protocol describes a fluorescence resonance energy transfer (FRET)-based binding assay to quantify the affinity of **R079** for MEK1.

Materials:

- MEK1, inactive, human, recombinant (Thermo Fisher Scientific)
- LanthaScreen™ Certified Alexa Fluor™ 647-labeled Kinase Tracer (Thermo Fisher Scientific)
- LanthaScreen™ Eu-anti-GST Antibody (Thermo Fisher Scientific)
- Assay Buffer: 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35
- **R079** (serial dilutions in DMSO)
- 384-well, low-volume, black microplates (Corning)

Workflow:



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Caption: Experimental workflow for the MEK1 LanthaScreen™ Eu Kinase Binding Assay.

Procedure:

- Prepare a 10 mM stock solution of **R079** in 100% DMSO. Create a 10-point, 3-fold serial dilution series in DMSO.
- Using an acoustic liquid handler, dispense 20 nL of each **R079** dilution, DMSO (negative control), and a known MEK1 inhibitor (positive control) into a 384-well plate.
- Prepare the MEK1/Eu-anti-GST antibody mix in Assay Buffer and dispense 5 µL into each well.
- Incubate the plate for 60 minutes at room temperature, protected from light.
- Prepare the Alexa Fluor 647-labeled kinase tracer in Assay Buffer and dispense 5 µL into each well.
- Incubate the plate for an additional 60 minutes at room temperature, protected from light.
- Read the plate on a compatible HTRF plate reader using an excitation wavelength of 340 nm and emission wavelengths of 615 nm (Europium) and 665 nm (Alexa Fluor 647).
- Calculate the emission ratio (665 nm / 615 nm) and plot the results against the logarithm of the **R079** concentration to determine the IC50 value.

Protocol 2: Phospho-ERK1/2 Cell-Based AlphaLISA® Assay

This protocol details a no-wash, bead-based immunoassay to quantify the levels of phosphorylated ERK1/2 in cells treated with **R079**.

Materials:

- HeLa cells
- DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin
- **R079** (serial dilutions in DMSO)

- Epidermal Growth Factor (EGF)
- AlphaLISA® SureFire® Ultra™ p-ERK 1/2 (Thr202/Tyr204) Assay Kit (PerkinElmer)
- 384-well, white, tissue culture-treated microplates (PerkinElmer)

Procedure:

- Seed HeLa cells at a density of 10,000 cells/well in a 384-well plate and incubate overnight.
- Treat the cells with serial dilutions of **R079** or DMSO for 1 hour.
- Stimulate the cells with 100 ng/mL EGF for 10 minutes.
- Lyse the cells by adding 5 µL of the provided Lysis Buffer and incubate for 10 minutes at room temperature with gentle shaking.
- Transfer 5 µL of the lysate to a 384-well white ProxiPlate.
- Add 5 µL of the Acceptor Mix (Acceptor beads and biotinylated antibody) and incubate for 1 hour at room temperature.
- Add 5 µL of the Donor Mix (Streptavidin-coated Donor beads) and incubate for 1 hour at room temperature in the dark.
- Read the plate on an EnVision® or other Alpha-enabled plate reader.
- Plot the AlphaLISA® signal against the logarithm of the **R079** concentration to determine the IC50 value.

Conclusion

R079 is a valuable tool for investigating the MAPK/ERK signaling pathway. The provided protocols for biochemical and cell-based high-throughput screening assays enable the efficient identification and characterization of MEK1 inhibitors. The robust performance of these assays, as indicated by the Z'-factor values, makes them well-suited for large-scale screening campaigns in drug discovery.

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